

Application Notes: The Role of Human C-Peptide in Hypoglycemia Studies

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Human c-peptide*

CAS No.: 59112-80-0

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Introduction

C-peptide, or connecting peptide, is a 31-amino acid polypeptide that is a byproduct of insulin synthesis.[1][2] In the beta cells of the pancreas, proinsulin is cleaved into insulin and C-peptide, which are then released into the bloodstream in equimolar amounts.[3][4] Initially considered biologically inert, C-peptide is now recognized as an active peptide hormone with important physiological effects.[2][5] Its primary role in clinical and research settings, particularly in the study of hypoglycemia, stems from its utility as a reliable biomarker of endogenous insulin secretion.[6] Unlike insulin, which has a short half-life of 3-5 minutes and undergoes significant first-pass metabolism in the liver, C-peptide has a longer half-life of 20-30 minutes and is cleared by the kidneys.[2][4] This makes it a more stable and accurate measure of pancreatic beta-cell function, especially in patients receiving exogenous insulin therapy.[7]

These notes provide a comprehensive overview of the applications of C-peptide measurement in hypoglycemia research, protocols for key experiments, and a summary of its biological signaling pathways.

I. Diagnostic Applications in the Evaluation of Hypoglycemia

The measurement of C-peptide is crucial in the differential diagnosis of hypoglycemia, particularly in distinguishing between various causes of hyperinsulinemic hypoglycemia.[3][8] The fundamental principle is to determine whether high insulin levels are from an endogenous source (e.g., an insulin-producing tumor) or an exogenous source (e.g., surreptitious insulin injection).[9][10]

Key Applications:

- **Diagnosing Factitious Hypoglycemia:** In cases of hypoglycemia caused by self-administration of commercial insulin, laboratory tests will reveal high serum insulin levels but low or undetectable C-peptide levels.[4][10][11] This is because commercial insulin preparations do not contain C-peptide.[4][12] Conversely, if hypoglycemia is induced by sulfonylureas, which stimulate the pancreas to release more insulin, both insulin and C-peptide levels will be elevated.[4][10]
- **Diagnosing Insulinoma:** An insulinoma is a tumor of the pancreatic beta cells that autonomously secretes insulin. In patients with an insulinoma, hypoglycemia is accompanied by inappropriately high levels of both insulin and C-peptide, as the tumor releases both substances.[2][13][14] The C-peptide suppression test is a key diagnostic tool in this context.[2][15]
- **Assessing Beta-Cell Function:** In individuals with diabetes, residual C-peptide levels indicate remaining beta-cell function.[16] Studies have shown that even low levels of C-peptide are associated with better glycemic control and a significantly lower risk of severe hypoglycemia.[7][17][18]

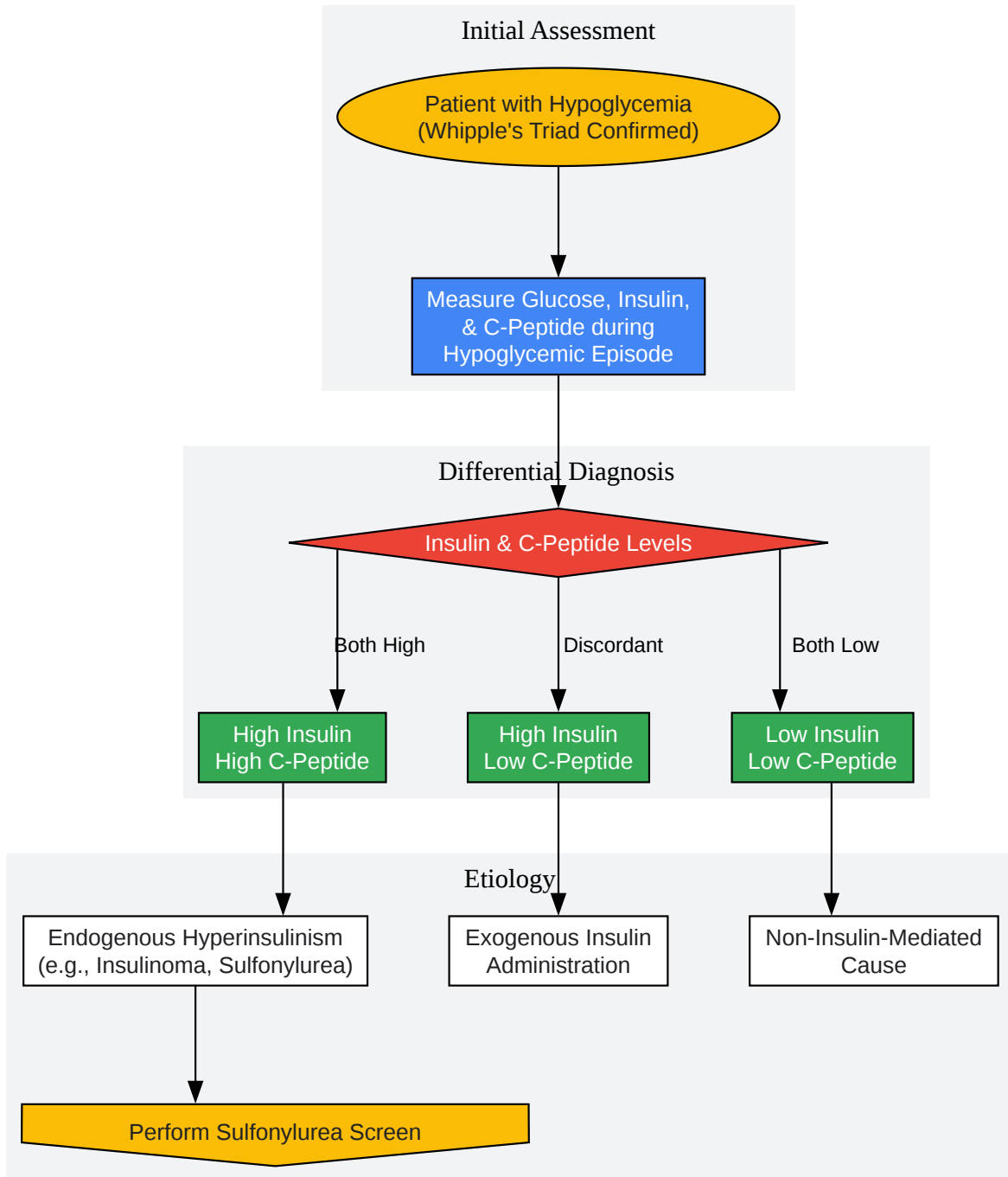
Data Presentation: Differential Diagnosis of Hypoglycemic States

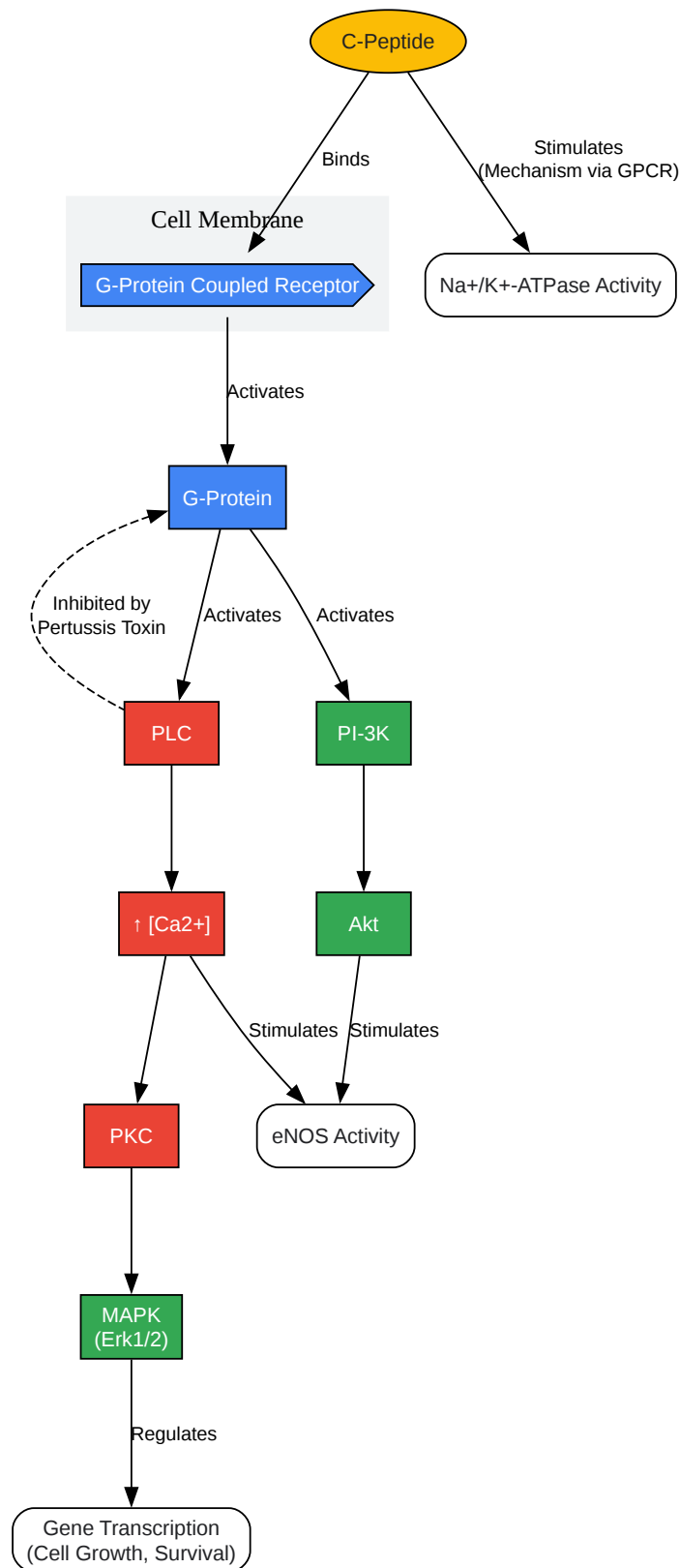
The following table summarizes the typical laboratory findings for various causes of hypoglycemia.

Condition	Plasma Glucose	Serum Insulin	Serum C-Peptide	Proinsulin	Insulin:C-Peptide Ratio
Insulinoma	Low (<55 mg/dL)	High (>3 μ U/mL)	High (\geq 0.6 ng/mL)	High	< 1.0[4][11]
Factitious Hypoglycemia (Insulin)	Low (<55 mg/dL)	High	Low / Undetectable	Low	> 1.0[4][11][19]
Factitious Hypoglycemia (Sulfonylurea)	Low (<55 mg/dL)	High	High	High	< 1.0[4]
Non-Insulin-Mediated Hypoglycemia	Low (<55 mg/dL)	Low	Low	Low	N/A[2][14]

Visualization: Diagnostic Workflow for Hypoglycemia

The diagram below illustrates the logical workflow for investigating a patient presenting with hypoglycemia, emphasizing the central role of C-peptide measurement.





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- To cite this document: BenchChem. [Application Notes: The Role of Human C-Peptide in Hypoglycemia Studies]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b110617/docs#application-notes-the-role-of-human-c-peptide-in-hypoglycemia-studies>]

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